

# Comparing Single vs. Multiple Dose Protocols of Lecirelin for Ovulation Induction

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## Compound of Interest

Compound Name: *Lecirelin*

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A comprehensive guide for researchers and drug development professionals on the application of **Lecirelin**, a synthetic gonadotropin-releasing hormone (GnRH) agonist, in reproductive management. This guide provides an objective comparison of single versus multiple dose protocols, supported by experimental data, to inform research and clinical practice.

**Lecirelin**, a potent GnRH analog, is widely utilized in veterinary medicine to synchronize estrus and induce ovulation in various species. Its efficacy is critically dependent on the dosage and administration protocol. This guide synthesizes findings from several key studies to compare the outcomes of single versus multiple dose regimens of **Lecirelin**, offering valuable insights for optimizing its use in research and clinical settings.

## I. Quantitative Data Summary

The following tables summarize the key performance indicators from various studies investigating different **Lecirelin** dosage protocols.

### Table 1: Efficacy of Single Dose Lecirelin in Rabbits

Dose (µ g/doe )	Conception Rate (%) (Nulliparous)	Conception Rate (%) (Lactating)	Total Rabbits per Litter (Nulliparous)
0.05	10.0	10.0	-
0.1	-	-	6.64
0.3	-	Statistically significant increase compared to 0.05 µg	> 9.06
1.5	89.5	-	-
2.0 - 4.0	No significant difference from 0.3 µg	-	9.06 - 10.29

Data extracted from a study on crossbred rabbit does.[\[1\]](#)[\[2\]](#)

**Table 2: Efficacy of Single Dose Lecirelin in Sows**

Treatment	Estrus Duration (h)	Interval from Estrus Onset to Ovulation (h)	Ovulation Rate within 40h post-treatment (%)
Lecirelin (25 µg)	61.3 ± 1.3	39.9 ± 1.2	70.9
Saline (Control)	66.3 ± 1.3	44.3 ± 1.2	48.2

This study demonstrates that a single dose of **Lecirelin** can effectively shorten the estrus period and synchronize ovulation in sows.[\[3\]](#)[\[4\]](#)

**Table 3: Efficacy of Single Dose Lecirelin in Dairy Cattle**

Treatment	First Service Conception Rate (FSCR) (%)
Lecirelin (50 µg at insemination)	50
Control (No treatment)	44

A field trial in dairy herds showed a tendency for improved conception rates with a single **Lecirelin** injection at the time of insemination.[\[5\]](#)

**Table 4: Comparison of Single vs. Half Dose Lecirelin on LH Surge and Ovulation in Cattle**

Treatment	Maximum LH Concentration (Relative to Gonadorelin)	Disappearance of Dominant Follicle (%)
Lecirelin (50 µg)	2.5x higher	100
Lecirelin (25 µg)	2.5x higher	82
Gonadorelin (100 µg)	Baseline	73
Buserelin (10 µg)	2.5x higher	100

This study highlights that even a half dose of **Lecirelin** induces a significantly higher LH surge and comparable ovulation rates to other GnRH analogs.[\[6\]](#)[\[7\]](#)

**Table 5: Efficacy of a Multiple Dose Lecirelin Protocol in Buffalo**

Treatment Protocol	Conception Rate (%)
Lecirelin: 50 µg (Day 0), 25 µg (Day 9)	50.0
Buserelin: 20 µg (Day 0), 10 µg (Day 9)	47.0

This study utilized a GnRH/PGF2α/GnRH protocol, demonstrating the effectiveness of a multiple-dose **Lecirelin** regimen for fixed-time artificial insemination in buffalo.[\[8\]](#)[\[9\]](#)

## II. Experimental Protocols

### A. Single Dose Protocol for Ovulation Induction in Rabbits

- Animals: 295 crossbred female Hyplus strain PS 19 rabbits (nulliparous and lactating).[\[1\]](#)[\[2\]](#)
- Pre-treatment: All does were subcutaneously injected with 25 IU of eCG 48 hours before insemination.[\[1\]](#)[\[2\]](#)

- Treatment: A single intramuscular injection of **Lecirelin** was administered at the time of insemination. Doses tested were 0.05, 0.1, 0.2, 0.3, 0.5, 1.0, 1.5, 2.0, 2.5, 3.0, and 4.0  $\mu$ g/doe .[\[1\]](#)[\[2\]](#)
- Parameters Measured: Conception rate, total number of rabbits per litter, number of stillborns per litter, and abortion rate.[\[1\]](#)[\[2\]](#)

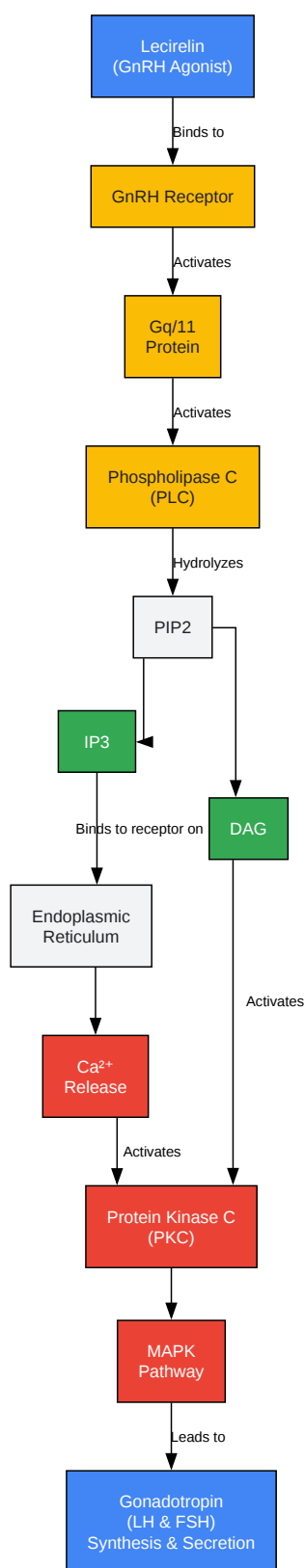
## B. Multiple Dose Protocol for Ovulation Synchronization in Buffalo

- Animals: 270 buffalo with 45 to 60 days postpartum.[\[8\]](#)[\[9\]](#)
- Protocol: A GnRH/PGF2 $\alpha$ /GnRH based protocol was used for fixed-time artificial insemination.
  - Day 0: Intramuscular injection of 50  $\mu$ g **Lecirelin**.[\[8\]](#)[\[9\]](#)
  - Day 7: Intramuscular injection of 15 mg of a prostaglandin F2 $\alpha$  analogue (Luprostiol).[\[9\]](#)
  - Day 9: Intramuscular injection of 25  $\mu$ g **Lecirelin**.[\[8\]](#)[\[9\]](#)
- Insemination: Artificial insemination was performed 16 hours after the second **Lecirelin** injection.[\[8\]](#)[\[9\]](#)
- Parameters Measured: Conception rates were determined by ultrasonography 30 days after artificial insemination.[\[8\]](#)[\[9\]](#)

## III. Visualizing the Mechanism and Workflow

To better understand the biological processes and experimental designs, the following diagrams are provided.

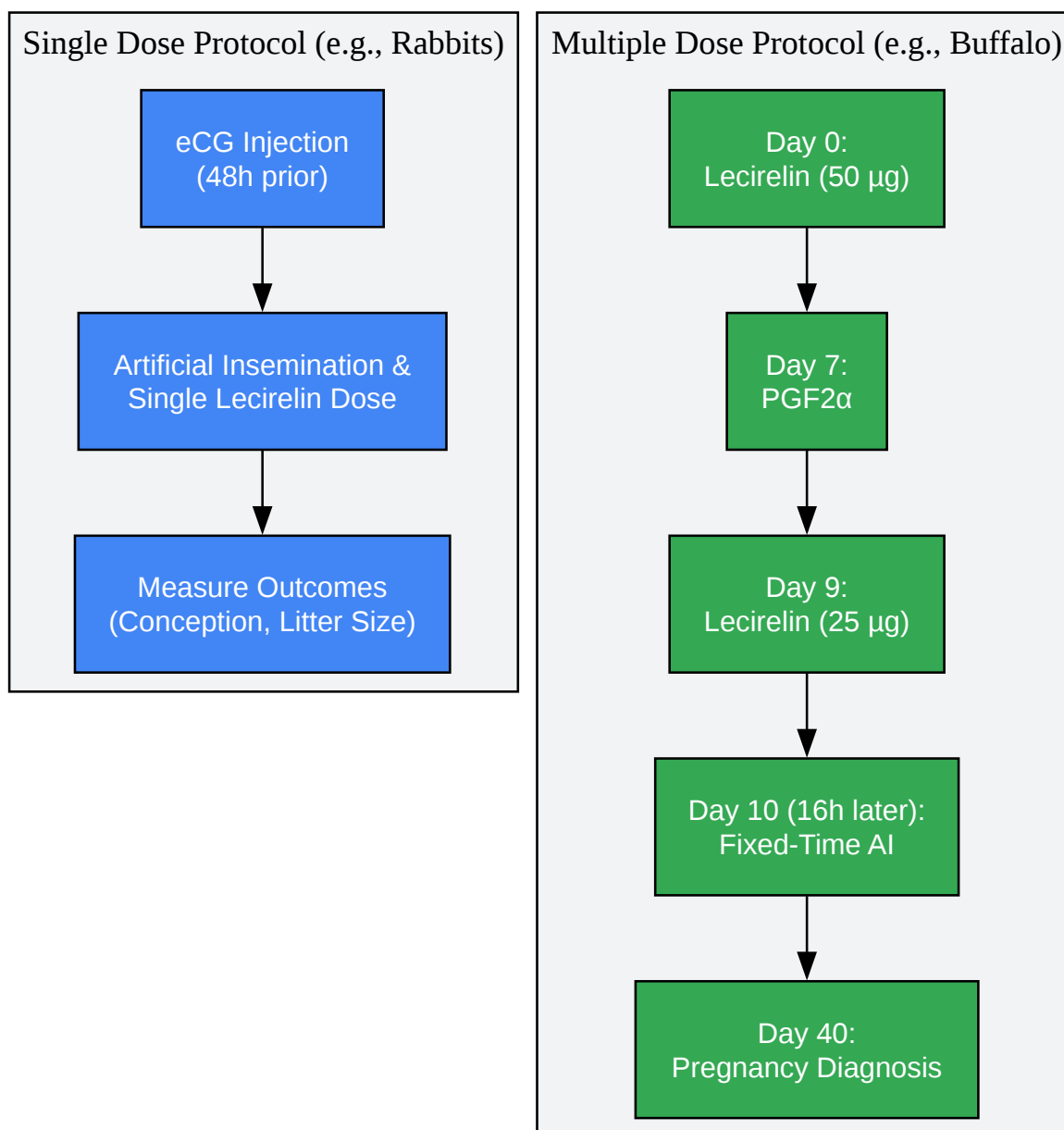
### Signaling Pathway of Lecirelin



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Caption: Signaling pathway of **Lecirelin** in pituitary gonadotrophs.

## Experimental Workflow: Single vs. Multiple Dose Protocols



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Caption: Comparison of single and multiple dose experimental workflows.

## IV. Discussion and Conclusion

The available data suggest that both single and multiple dose protocols of **Lecirelin** are effective in inducing and synchronizing ovulation across different species.

Single dose protocols have been shown to be effective in rabbits and sows, with dose-dependent effects on conception rates and litter sizes.[1][2][3] In cattle, a single dose at the time of insemination can improve conception rates.[5] The primary advantage of a single dose regimen is its simplicity and reduced animal handling. However, the optimal dose can vary significantly between species and even between nulliparous and lactating animals within the same species.[1][2]

Multiple dose protocols, such as the Ovsynch protocol used in the buffalo study, offer a more controlled and synchronized ovulation, making it ideal for fixed-time artificial insemination programs.[8][9] This approach can lead to high conception rates without the need for estrus detection. The study in buffalo demonstrated that a split-dose of **Lecirelin** is as effective as a standard Buserelin protocol.[8][9]

In conclusion, the choice between a single versus a multiple dose protocol of **Lecirelin** depends on the specific reproductive management goals, the target species, and the desired level of synchronization. While single doses can be effective and are less labor-intensive, multiple dose protocols provide a higher degree of control over ovulation timing, which is crucial for the success of fixed-time artificial insemination programs. Further head-to-head comparative studies in the same species are warranted to definitively establish the superiority of one protocol over the other in various clinical scenarios.

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